

Introduction: The Strategic Importance of the Pyridinylphenol Scaffold

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Compound of Interest

Compound Name: 3-(Pyridin-2-yloxy)phenol

CAS No.: 66982-42-1

Cat. No.: B2765781

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The fusion of pyridine and phenol rings into a single molecular entity creates the pyridinylphenol scaffold, a structure of significant interest in medicinal chemistry and materials science.^[1] The pyridine ring, a six-membered heteroaromatic system, often acts as a hydrogen bond acceptor and can participate in π -stacking interactions, making it a crucial pharmacophore in numerous approved drugs.^{[1][2]} Its basic nitrogen atom allows for salt formation, which can enhance solubility and bioavailability.^[1] When combined with a phenol group—a versatile hydrogen bond donor and a key interaction point for many biological targets—the resulting scaffold possesses a unique electronic and structural profile.^[1] 3-(Pyridin-2-yl)phenol is a prime exemplar of this class, serving as a versatile building block for constructing more complex molecules with tailored biological activities, from enzyme inhibitors to advanced materials.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, characterization, and applications, grounded in established scientific principles.

Part 1: Molecular Architecture and Physicochemical Profile

A thorough understanding of a compound's physical and chemical properties is the foundation for its successful application in research and development.

Core Structure and Conformational Dynamics

The core structure consists of a pyridine ring linked at its C2 position to the C3 position of a phenol ring. Unlike its ortho isomer, 2-(pyridin-2-yl)phenol, the meta substitution of the hydroxyl group in 3-(pyridin-2-yl)phenol structurally prevents direct intramolecular hydrogen bonding with the pyridine nitrogen.^[1] This geometric constraint leads to a distinct electronic environment and greater conformational flexibility around the C-C single bond connecting the two aromatic rings.

Physicochemical Properties

The key physicochemical data for 3-(Pyridin-2-yl)phenol are summarized below. This data is essential for designing experimental conditions, including solvent selection, reaction temperature, and purification strategies.

Property	Value	Source(s)
CAS Number	98061-22-4	[1][3][4][5]
Molecular Formula	C ₁₁ H ₉ NO	[1][3][6][7]
Molecular Weight	171.19 g/mol	[1][3][7]
IUPAC Name	3-pyridin-2-ylphenol	[3][7]
Synonyms	2-(3-hydroxyphenyl)pyridine, 3-(2-Pyridyl)phenol	[4][6]
InChIKey	UWDBMZOJTCSRGW-UHFFFAOYSA-N	[1][3][4]
Boiling Point	350°C (Predicted)	[6]
Density	1.169 g/cm ³ (Predicted)	[6]
pKa	~9.95 (Phenolic OH, similar to phenol)	[8]
XLogP3	2.3	[7][9]
Appearance	Typically a solid crystalline substance	[1]
Solubility	Soluble in organic solvents like alcohol and ether.[10] The phenol group imparts some water solubility, though less than smaller alcohols.[11]	

Spectroscopic Signature

The unique electronic environment of 3-(Pyridin-2-yl)phenol gives rise to a predictable spectroscopic profile, which is critical for its identification and characterization.

- ¹H NMR Spectroscopy:** The proton NMR spectrum is expected to show complex multiplets in the aromatic region (approx. 6.8-8.7 ppm) corresponding to the protons on both the pyridine

and phenyl rings.[1] A characteristic broad singlet, typically observed downfield (often >9.0 ppm), corresponds to the phenolic hydroxyl (-OH) proton.[1]

- ¹³C NMR Spectroscopy: The carbon NMR would display eleven distinct signals, one for each unique carbon atom in the biaryl system.[1]
- Infrared (IR) Spectroscopy: The IR spectrum is characterized by a prominent broad absorption band in the region of 3200-3600 cm⁻¹ for the O-H stretching of the phenolic group.[1] Aromatic C-H and C=C/C=N stretching vibrations would also be present.
- Mass Spectrometry: High-resolution mass spectrometry (HRMS) would confirm the molecular formula C₁₁H₉NO. The predicted monoisotopic mass is 171.06842 Da.[9]

Part 2: Synthesis and Characterization

The synthesis of 3-(Pyridin-2-yl)phenol is most commonly and efficiently achieved via palladium-catalyzed cross-coupling reactions.

Primary Synthesis Route: Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura coupling is the most widely employed method for constructing the biaryl linkage in this scaffold.[1] This reaction involves the palladium-catalyzed coupling of an organoboron reagent (boronic acid) with an organic halide.

Causality Behind Experimental Choices:

- Reactants: 2-Bromopyridine is chosen as the halide partner due to its commercial availability and appropriate reactivity. 3-Hydroxyphenylboronic acid provides the phenolic component directly. Using a protected version, like 3-methoxyphenylboronic acid followed by demethylation, is also a viable strategy to avoid potential side reactions with the acidic phenol proton.[1]
- Catalyst System: A palladium catalyst, such as Pd(dppf)Cl₂ or Pd(PPh₃)₄, is essential for the catalytic cycle. A phosphine ligand stabilizes the palladium complex and facilitates the reaction.

- **Base:** A base, typically an inorganic carbonate like K_2CO_3 or Na_2CO_3 , is required to activate the boronic acid in the transmetalation step of the catalytic cycle.
- **Solvents:** A two-phase solvent system (e.g., DME/water or Toluene/water) is often used to ensure all components, including the inorganic base, are sufficiently soluble.^[1] Degassing the solvents is critical to remove oxygen, which can oxidize and deactivate the palladium catalyst.

Detailed Experimental Protocol: Suzuki-Miyaura Synthesis

Step 1: Inert Atmosphere Setup

- Assemble a Schlenk flask or a three-neck round-bottom flask equipped with a condenser and a magnetic stir bar.
- Evacuate and backfill the flask with an inert gas (Argon or Nitrogen) three times to ensure an oxygen-free environment.

Step 2: Reagent Addition

- To the flask, add 2-bromopyridine (1.0 eq), 3-hydroxyphenylboronic acid (1.0-1.2 eq), a palladium catalyst (e.g., $Pd(dppf)Cl_2$, 2-5 mol%), and a base (e.g., K_2CO_3 , 2-3 eq).

Step 3: Solvent Addition and Degassing

- Add degassed solvents, such as a 4:1 mixture of 1,2-dimethoxyethane (DME) and water.
- Bubble the inert gas through the stirred reaction mixture for 15-20 minutes to ensure thorough degassing.

Step 4: Reaction Execution

- Heat the reaction mixture to 80-90°C with vigorous stirring.
- Monitor the reaction progress by Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material (2-bromopyridine) is

consumed (typically 12-24 hours).

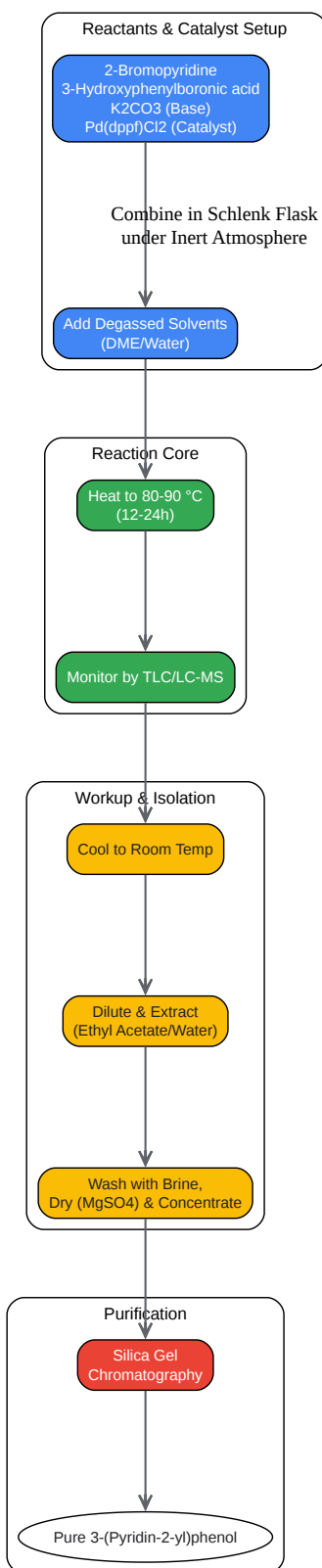
Step 5: Workup and Isolation

- Cool the reaction mixture to room temperature and dilute with water.
- Extract the aqueous layer with an organic solvent such as ethyl acetate (3x).
- Combine the organic layers, wash with brine to remove residual water and inorganic salts, and dry over anhydrous magnesium sulfate (MgSO_4).

Step 6: Purification

- Filter off the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purify the resulting crude residue by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to yield the pure 3-(Pyridin-2-yl)phenol.^[1]

Synthesis Workflow Diagram

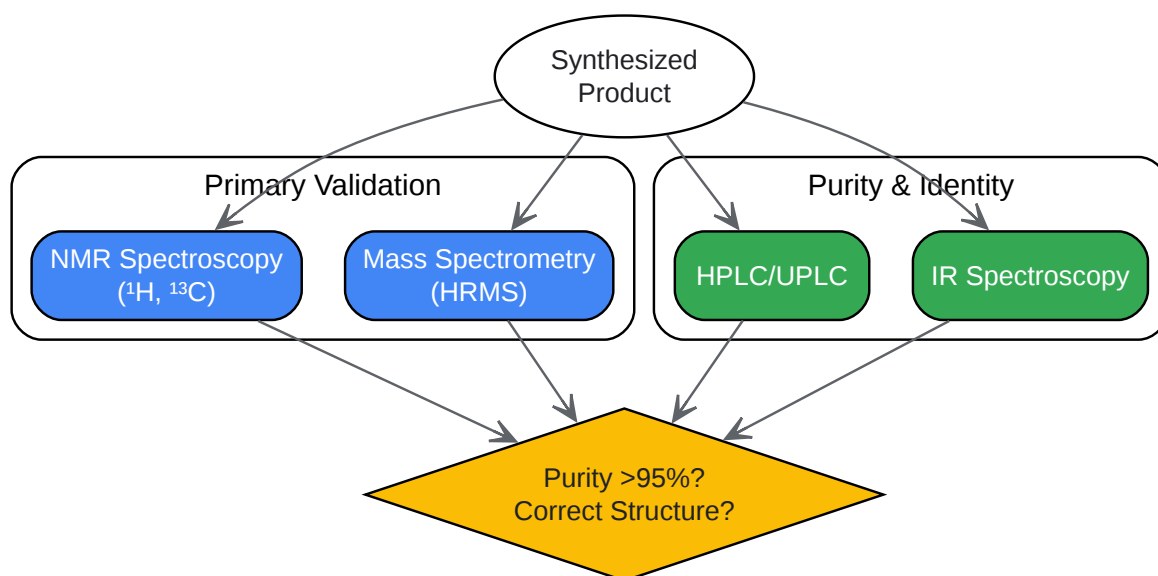


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Caption: Suzuki-Miyaura synthesis workflow for 3-(Pyridin-2-yl)phenol.

Analytical Characterization Workflow

Post-synthesis, a rigorous analytical workflow is essential to validate the structure and purity of the final compound.



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Caption: Post-synthesis analytical validation workflow.

Part 3: Applications in Drug Discovery and Materials Science

The structural features of 3-(Pyridin-2-yl)phenol make it a valuable scaffold in several scientific domains. Its ability to engage in multiple non-covalent interactions (hydrogen bonding, π -stacking) allows it to bind effectively to biological targets like enzymes and receptors.^[1]

Medicinal Chemistry Applications

- Anticancer Research: Derivatives of pyridinylphenol have demonstrated selective inhibition of colorectal cancer (CRC) cell growth.^[1] They can achieve this by suppressing Wnt signaling transactivation and downregulating oncogenic Wnt target genes.^[1] The pyridinone core, a related structure, is also widely explored for its anticancer properties.^{[12][13]}

- **Antimicrobial Agents:** The pyridine scaffold is a core component of many antibacterial and antifungal agents.[\[1\]](#)[\[2\]](#)[\[14\]](#) Specifically, derivatives of 3-(pyridin-2-yl)-2-oxazolidinone have shown strong antibacterial activity against Gram-positive bacteria, comparable to the antibiotic linezolid.[\[1\]](#)[\[15\]](#)[\[16\]](#)
- **Enzyme Inhibition:** The scaffold is a versatile starting point for designing potent and selective kinase inhibitors, which are crucial in oncology and inflammatory disease research.[\[1\]](#) For example, related 3-(indolin-5-yloxy)pyridin-2-amine derivatives have been developed as potent inhibitors of receptor-interacting protein kinase 1 (RIPK1) for treating autoimmune diseases.[\[17\]](#)

Materials Science Applications

- **Organic Light-Emitting Diodes (OLEDs):** The meta-position of the hydroxyl group and the nitrogen atom of the pyridine ring make 3-(Pyridin-2-yl)phenol an excellent ligand precursor for cyclometalated Iridium(III) and other metal complexes.[\[1\]](#) These organometallic compounds are investigated for their phosphorescent properties and use in advanced materials like OLEDs.[\[1\]](#)

Part 4: Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, 3-(Pyridin-2-yl)phenol presents several hazards.

- H302: Harmful if swallowed.[\[7\]](#)
- H315: Causes skin irritation.[\[7\]](#)
- H319: Causes serious eye irritation.[\[7\]](#)
- H335: May cause respiratory irritation.[\[7\]](#)

Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be used when handling this compound. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

3-(Pyridin-2-yl)phenol is a strategically important heterocyclic scaffold with a well-defined physicochemical and spectroscopic profile. Its synthesis is reliably achieved through modern cross-coupling methods, particularly the Suzuki-Miyaura reaction. The unique arrangement of its hydrogen-bonding and π -stacking functionalities has established it as a valuable building block in drug discovery, with demonstrated potential in developing anticancer, antimicrobial, and enzyme-inhibiting agents. Furthermore, its coordination properties make it a promising candidate for applications in materials science. This guide provides a foundational understanding for researchers and scientists looking to leverage the versatile properties of this important chemical entity.

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